

An In-depth Technical Guide to the Nomenclature of 2-(2-mercaptoethyl)pyridine

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Compound of Interest

Compound Name: 2-Pyridylethylmercaptan

Cat. No.: B013859

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synonyms and alternative nomenclature for the chemical compound 2-(2-mercaptoethyl)pyridine. A clear understanding of the various names used to identify this compound is essential for accurate literature searches, unambiguous communication in research and development, and proper chemical inventory management.

Chemical Identity

The compound in focus is a pyridine derivative with a mercaptoethyl substituent at the second position of the pyridine ring. Its unambiguous identification is crucial for scientific and commercial purposes.

Tabulated Synonyms and Identifiers

The following tables summarize the various names and identifiers associated with 2-(2-mercaptoethyl)pyridine, providing a quick reference for researchers.

Table 1: Common and Systematic Names

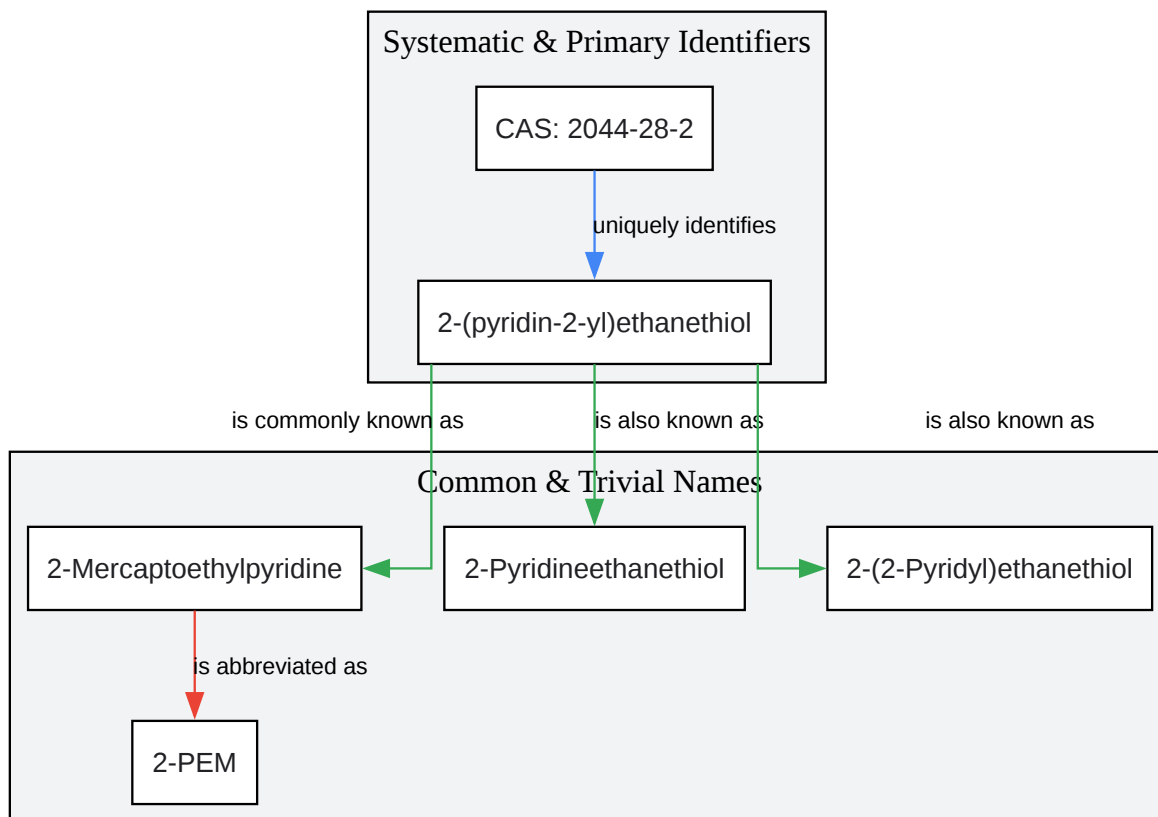
Name Type	Name
IUPAC Name	2-(pyridin-2-yl)ethanethiol[1]
Common Name	2-Mercaptoethylpyridine[1]
Alternative Name	2-Pyridineethanethiol[1]
Alternative Name	2-(2-Pyridyl)ethanethiol[1]
Alternative Name	2-(Pyridin-2-yl)ethane-1-thiol[1][2]
Abbreviation	2-PEM[1]

Table 2: Chemical Identifiers

Identifier Type	Identifier
CAS Number	2044-28-2[1]
PubChem CID	150963[1]
DSSTox Substance ID	DTXSID10174387[1]
EC Number	806-242-0[1]
Beilstein Registry Number	111206[1]

Nomenclature Relationships

The relationship between the different naming conventions can be visualized to understand their hierarchy and context. The IUPAC name provides the systematic and universally accepted identifier, while other names are more commonly used in literature and commercial catalogs.



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Caption: Hierarchical relationship of synonyms for 2-(2-mercaptoethyl)pyridine.

Distinction from Related Compounds

It is critical to distinguish 2-(2-mercaptoethyl)pyridine from structurally similar compounds that may have different chemical properties and applications.

Table 3: Structurally Related but Distinct Compounds

Compound Name	CAS Number	Key Structural Difference
2-Mercaptopyridine	2637-34-5[3]	The mercapto group is directly attached to the pyridine ring.[3]
2-(Ethylthio)pyridine	19006-76-9[4]	The sulfur atom is part of an ethylthio group, not a terminal thiol.[4]
2-Pyridinemethanethiol	2044-73-7[5]	There is a single carbon (methylene group) between the pyridine ring and the thiol.[5]
3-Pyridineethanethiol	Not specified	The mercaptoethyl group is at the 3-position of the pyridine ring.[6]
4-(2-Thioethyl)pyridine	Not specified	The mercaptoethyl group is at the 4-position of the pyridine ring.[7]

This guide serves as a foundational reference for the accurate identification and communication regarding 2-(2-mercaptoethyl)pyridine. For experimental protocols and detailed physicochemical data, researchers are encouraged to consult the primary literature and chemical databases using the identifiers provided herein.

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References

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